An In-Depth Technical Guide to 2-Methyl-4-nitrobenzaldehyde

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Compound of Interest

Compound Name:	*2-Methyl-4-nitrobenzaldehyde*
CAS No.:	*72005-84-6*
Cat. No.:	*B1367177*

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Introduction

2-Methyl-4-nitrobenzaldehyde is an aromatic organic compound featuring a benzaldehyde core structure substituted with a methyl group at position 2 and a nitro group at position 4. This specific arrangement of functional groups—an electron-donating methyl group and a powerful electron-withdrawing nitro group ortho and para to the aldehyde, respectively—confers a unique reactivity profile. This makes it a valuable intermediate in synthetic organic chemistry, particularly as a building block for more complex molecular architectures in the pharmaceutical, agrochemical, and dye industries.[1][2] This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and applications, grounded in established scientific principles and methodologies.

Chemical Identity and Nomenclature

Correctly identifying a chemical entity is the cornerstone of all scientific research. The standardized nomenclature ensures unambiguous communication and is critical for database searches and regulatory compliance.

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IUPAC Name

The formal name assigned by the International Union of Pure and Applied Chemistry (IUPAC) for this compound is: **2-methyl-4-nitrobenzaldehyde**[3]

Synonyms and Identifiers

In literature and commercial catalogs, this compound may be referenced by several alternative names and identifiers. Recognizing these is crucial for a comprehensive literature review.

- CAS Number: 72005-84-6[3]
- Molecular Formula: $C_8H_7NO_3$[3]
- InChI Key: ZYHLWYCYBVEMBK-UHFFFAOYSA-N[4]
- SMILES: O=CC1=CC=C(=O)C=C1C[3][4]

Physicochemical Properties

The physical and chemical properties of a compound dictate its behavior in different environments and are fundamental for designing experimental protocols, including reaction conditions, purification methods, and storage.

Property	Value	Source(s)
Molecular Weight	165.15 g/mol	[3]
Appearance	Solid	
Melting Point	69-70 °C	
Boiling Point	321.1 ± 30.0 °C at 760 mmHg	
Purity (Typical)	≥95-96%	[3]
Storage Temperature	4°C, stored under nitrogen	

Synthesis of **2-Methyl-4-nitrobenzaldehyde**

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The synthesis of substituted benzaldehydes often involves either the introduction of functional groups onto a benzaldehyde scaffold or the selective oxidation of a precursor. A logical and common approach for synthesizing **2-Methyl-4-nitrobenzaldehyde** is the selective oxidation of the corresponding toluene derivative, 2-methyl-4-nitrotoluene (also known as 4-nitro-o-xylene). The strong electron-withdrawing effect of the nitro group can make the oxidation of the adjacent methyl group challenging, requiring carefully controlled conditions to avoid over-oxidation to the carboxylic acid.[5]

Conceptual Synthesis Workflow

A plausible synthetic route involves the oxidation of one methyl group of 4-nitro-o-xylene. While various oxidizing agents can be employed, methods using reagents like chromium trioxide (CrO_3) in a mixture of acetic anhydride and acetic acid are well-established for converting a methyl group to a diacetate geminal diol, which is then hydrolyzed to the aldehyde. This two-step process prevents over-oxidation.

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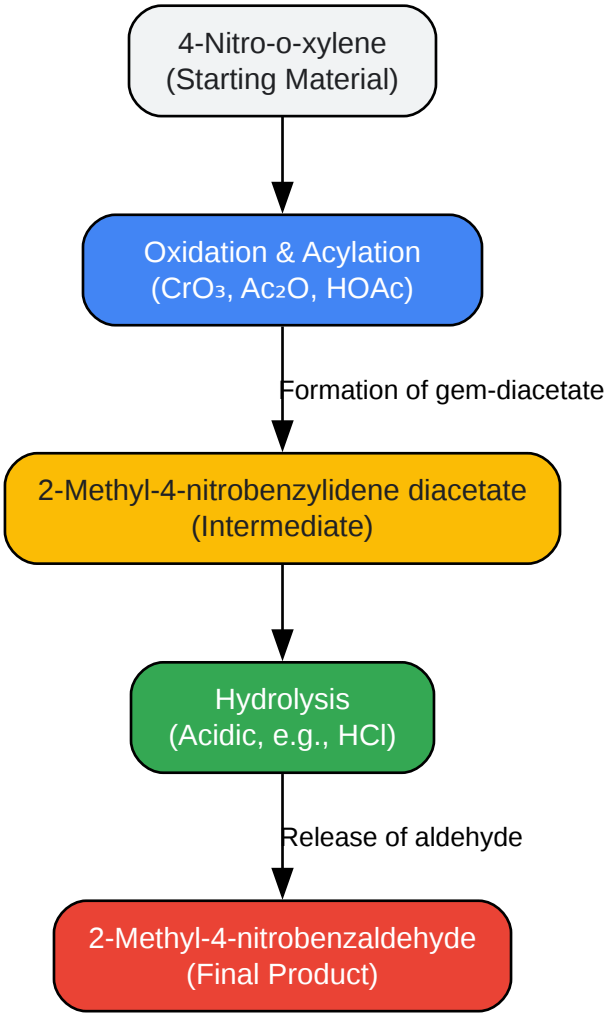

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Caption: Synthetic workflow for **2-Methyl-4-nitrobenzaldehyde**.

Detailed Experimental Protocol (Illustrative)

This protocol is based on established methods for similar transformations.[6]

Step 1: Synthesis of 2-Methyl-4-nitrobenzylidene diacetate

- Setup: Equip a three-neck round-bottom flask with a mechanical stirrer, a thermometer, and an addition funnel. Place the flask in an ice/acetone bath.
- Reagents: Charge the flask with 4-nitro-o-xylene, acetic anhydride (Ac_2O), and glacial acetic acid (HOAc).

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- Acid Addition: Cool the stirred mixture to below 10°C. Carefully add concentrated sulfuric acid (H_2SO_4) dropwise, ensuring the temperature does not exceed 20°C.
- Oxidant Addition: After cooling the mixture to 0°C, add chromium trioxide (CrO_3) in small portions over 1-2 hours, maintaining the reaction temperature between 0-10°C.
- Reaction: Once the addition is complete, stir the mixture at 0°C for an additional 30-60 minutes.
- Workup: Carefully pour the reaction mixture into a beaker containing crushed ice with vigorous stirring to precipitate the product. Filter the resulting slurry, wash the filter cake with water, and dry under vacuum to obtain the crude intermediate, 4-nitro-2-methyl-(α,α-diacetoxy)toluene.

Step 2: Hydrolysis to **2-Methyl-4-nitrobenzaldehyde**

- Setup: Equip a round-bottom flask with a condenser and a magnetic stirrer.
- Reagents: Add the crude diacetate intermediate, an organic solvent (e.g., diethyl ether), and concentrated hydrochloric acid (HCl).
- Reaction: Heat the mixture to reflux and stir under a nitrogen atmosphere for several hours until the reaction is complete (monitored by TLC).
- Workup: After cooling, add water and separate the organic layer. Wash the organic layer with water and brine, then dry it over anhydrous sodium sulfate.
- Purification: Remove the solvent under reduced pressure. The resulting crude solid can be purified by recrystallization to yield pure **2-Methyl-4-nitrobenzaldehyde**.

Applications in Research and Drug Development

Nitrobenzaldehydes are versatile intermediates in organic synthesis due to the reactivity of both the aldehyde and nitro functional groups.[1][7]

- Pharmaceutical Synthesis: The primary application of compounds like **2-Methyl-4-nitrobenzaldehyde** is as a precursor for the synthesis of Active Pharmaceutical Ingredients (APIs). The nitro group can be readily reduced to an amine, which is a key functional group

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in many drug molecules. This subsequent amine can then be used to construct heterocyclic rings, such as quinolines, which are prevalent scaffolds in medicinal chemistry. For example, 2-methyl-4-nitrobenzoic acid, a derivative, is an important intermediate for synthesizing the V2 receptor antagonist Tolvaptan.[5]

- Dye and Pigment Industry: Nitroaromatic compounds are foundational in the synthesis of azo dyes and other colorants. The functionalities present in **2-Methyl-4-nitrobenzaldehyde** allow it to serve as a building block for creating complex dye structures.

- Schiff Base Formation: The aldehyde group readily undergoes condensation reactions with primary amines to form Schiff bases (imines).[8] These Schiff bases and their metal complexes are subjects of research for their potential biological activities, including antibacterial, antifungal, and anticancer properties.[8]

Safety, Handling, and Storage

Working with **2-Methyl-4-nitrobenzaldehyde** requires adherence to strict safety protocols due to its potential hazards.

Hazard Identification

The compound is classified with the following hazard statements according to the Globally Harmonized System (GHS):

- H302: Harmful if swallowed.

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

The GHS pictogram associated with these hazards is the exclamation mark (GHS07).

Precautionary Measures and PPE

Strict adherence to the following precautionary statements is mandatory:[9]

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- P261: Avoid breathing dust.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves, eye protection, and face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use chemical safety goggles and/or a face shield.[9]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. A complete suit protecting against chemicals may be necessary depending on the scale of work.[9]
- Respiratory Protection: Use a NIOSH-approved respirator or work in a well-ventilated fume hood.[10]

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place.[9] Keep the container tightly closed and store at the recommended temperature of 4°C under a nitrogen atmosphere to maintain stability.
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.

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